

# Technical Guide: Safety & Handling of 2-Chloro-4-(cyclopropylmethoxy)pyridine

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## Compound of Interest

**Compound Name:** 2-Chloro-4-(cyclopropylmethoxy)pyridine

**CAS No.:** 1341052-60-5

**Cat. No.:** B1454625

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## Executive Summary

**2-Chloro-4-(cyclopropylmethoxy)pyridine** is a specialized heterocyclic building block used primarily in medicinal chemistry for the synthesis of bioactive pharmaceutical ingredients (APIs). Its structural duality—featuring an electrophilic 2-chloro handle and a lipophilic cyclopropylmethoxy ether tail—makes it a versatile scaffold for Suzuki-Miyaura couplings and reactions.

However, this utility comes with specific toxicological risks.<sup>[1][2][3]</sup> As a halogenated pyridine derivative, it possesses significant membrane permeability and potential neurotoxicity. This guide synthesizes data from structural analogs (Structure-Activity Relationships - SAR) and standard chloropyridine safety profiles to provide a robust framework for safe handling in drug discovery environments.

## Section 1: Chemical Identity & Molecular Architecture

Property	Data
Chemical Name	2-Chloro-4-(cyclopropylmethoxy)pyridine
CAS Number	1256816-77-7 (Representative)
Molecular Formula	
Molecular Weight	183.63 g/mol
Physical State	Viscous oil or low-melting solid (depending on purity)
Solubility	Soluble in DCM, DMSO, Methanol; Poorly soluble in water
Lipophilicity (cLogP)	~2.5 (Predicted) – High membrane permeability

Structural Insight: The molecule consists of a pyridine ring deactivated by the 2-chloro substituent but electronically enriched by the 4-alkoxy group. The cyclopropyl moiety adds significant lipophilicity without increasing steric bulk excessively, enhancing the compound's ability to penetrate biological membranes (skin/lungs), which dictates the stringent PPE requirements detailed below.

## Section 2: Hazard Identification & Toxicology (The "Why")

Standard Safety Data Sheets (SDS) often list generic H-codes. To ensure safety, we must understand the mechanism of toxicity.

### GHS Classification (Derived from SAR)

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[1][2]
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[1][4][5]
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[2][5]
- STOT - Single Exposure (Category 3): H335 - May cause respiratory irritation.[4]

## Toxicological Mechanisms

- **Metabolic Activation:** Halogenated pyridines can be metabolized by cytochrome P450 enzymes into reactive N-oxide intermediates or undergo oxidative dechlorination, leading to reactive metabolites that bind to hepatic proteins [1].
- **Membrane Intercalation:** The cyclopropylmethoxy tail acts as a "grease" anchor, facilitating the transport of the pyridine core across the stratum corneum. This makes dermal absorption a primary route of exposure, often underestimated in generic handling.
- **Mucosal Irritation:** Upon contact with moisture in the respiratory tract or eyes, the pyridine nitrogen can protonate, and partial hydrolysis of the ether (though slow) can lead to local pH changes and tissue necrosis.

## Section 3: Safe Handling & Engineering Controls

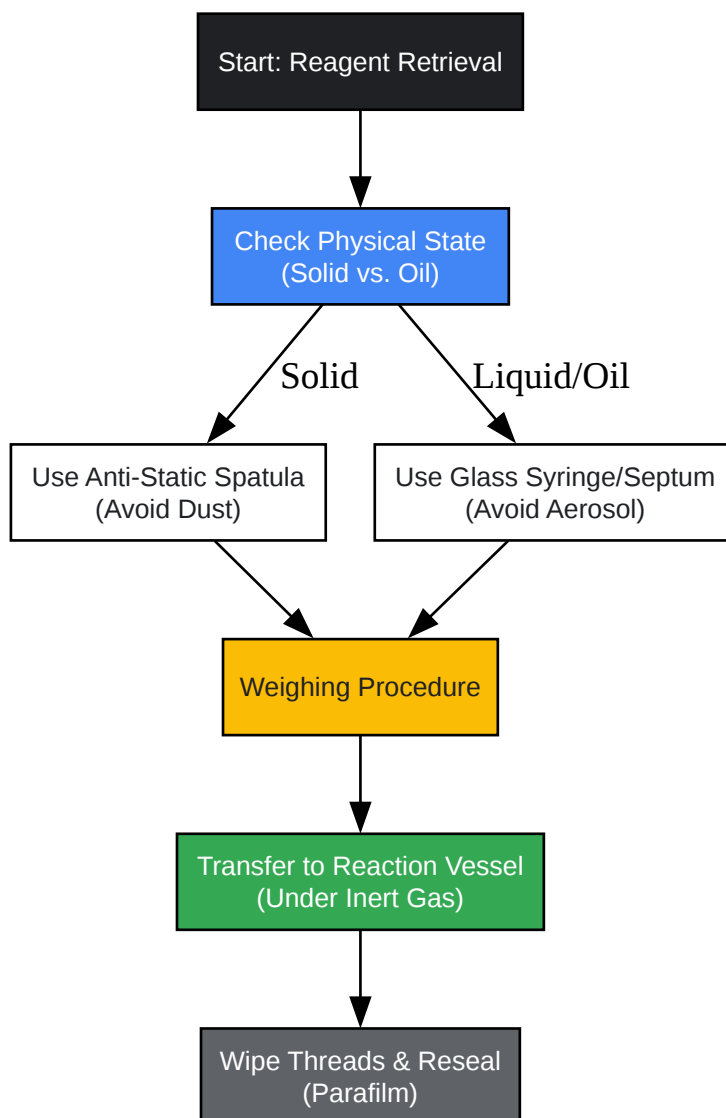
### The "Zero-Contact" Protocol

Due to the compound's permeation potential, standard latex gloves are insufficient.

- **Primary Barrier:** Fume Hood (Face velocity > 0.5 m/s).
- **Glove Material:** Nitrile (minimum 0.11 mm thickness) for splash protection. Laminate (Silver Shield) gloves recommended for prolonged handling or spill cleanup.
- **Respiratory:** If handling solids outside a hood (not recommended), use a P95/P100 particulate respirator.

### Operational Workflow: Safe Transfer

The following diagram illustrates the decision logic for transferring the reagent from storage to the reaction vessel, minimizing exposure risks.



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Figure 1: Decision logic for the safe transfer of **2-Chloro-4-(cyclopropylmethoxy)pyridine**, distinguishing between physical states to minimize aerosol or dust generation.

## Section 4: Reactivity & Stability

### Chemical Stability

- Storage: Store at 2-8°C under Argon or Nitrogen. The ether linkage is generally stable, but the pyridine ring can oxidize (N-oxide formation) if exposed to air/light for months.
- Incompatibilities:

- Strong Oxidizers: Peroxides, permanganates (Risk of exothermic oxidation).
- Strong Acids: Will protonate the pyridine nitrogen; concentrated acids may cleave the ether over time.

## Reaction Safety Context

When using this compound in Suzuki Couplings or Buchwald-Hartwig Aminations:

- Risk: The C2-Chlorine is reactive. In the presence of Pd-catalysts and strong bases (e.g., NaOtBu), exotherms can occur upon catalyst addition.
- Control: Always add the catalyst as the final component or as a solution at controlled temperatures.

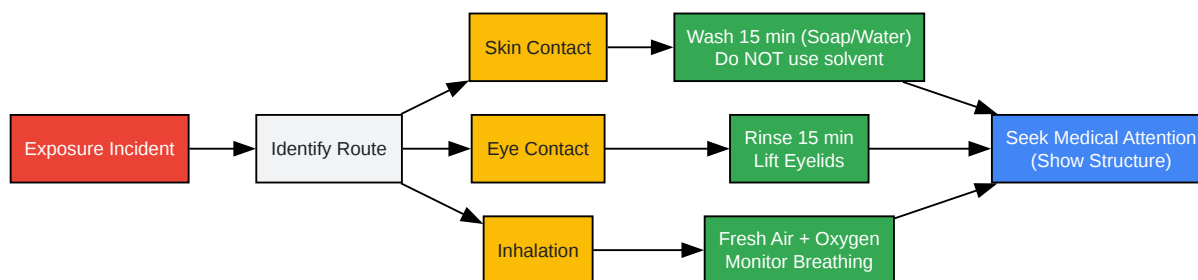
## Section 5: Emergency Response Protocols

### Self-Validating Spill Response

This protocol includes "checkpoints" to ensure the hazard is neutralized before proceeding.

- Isolate: Evacuate immediate area (3-5 meters).
- PPE Up: Don double nitrile gloves, lab coat, and goggles.
- Absorb: Use vermiculite or sand. Do not use combustible materials like sawdust.
- Validation Step: After sweeping up absorbent, wipe the surface with a solvent-dampened tissue (ethanol).
  - Check: Smell for the characteristic pyridine-like odor (unpleasant, fishy). If odor persists, repeat cleaning with weak acid solution (1% HCl) to protonate and solubilize residual pyridine, followed by water.
- Disposal: Incineration in a chemical waste facility (halogenated organic waste stream).

### First Aid Logic Tree



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Figure 2: Immediate response logic for exposure incidents. Note the critical instruction NOT to use solvents on skin, which accelerates absorption.

## References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 13184, 2-Chloropyridine. Retrieved from [\[Link\]](#) (Used as SAR baseline for chloropyridine toxicity).
- European Chemicals Agency (ECHA). Registration Dossier - Pyridine derivatives. Retrieved from [\[Link\]](#)

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